

1-(4-Methoxycyclohexyl)propan-1-one molecular weight and formula

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Compound of Interest

Compound Name: 1-(4-Methoxycyclohexyl)propan-1-one

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In-depth Technical Guide: 1-(4-Methoxycyclohexyl)propan-1-one

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential information regarding the molecular properties of **1-(4-Methoxycyclohexyl)propan-1-one**, a key building block in synthetic organic chemistry and drug discovery.

Molecular Identity and Properties

1-(4-Methoxycyclohexyl)propan-1-one is a chemical compound with the CAS Registry Number 859055-52-0.^[1] Its structure consists of a propan-1-one group attached to a cyclohexane ring, which is substituted with a methoxy group at the 4-position.

Quantitative Data Summary

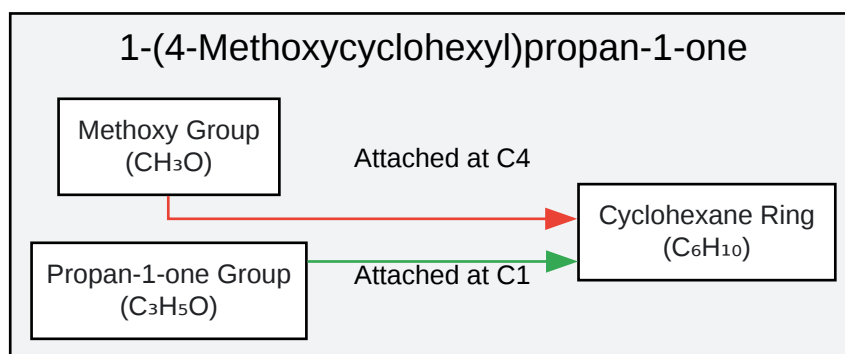
The fundamental molecular characteristics of **1-(4-Methoxycyclohexyl)propan-1-one** are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₈ O ₂	CymitQuimica[1]
Molecular Weight	170.25 g/mol	CymitQuimica[1]

Logical Relationship of Molecular Components

The molecular formula C₁₀H₁₈O₂ can be understood through the logical connection of its constituent parts. The following diagram illustrates the relationship between the substituent groups and the core cyclohexane ring that together define the molecule.

Logical Structure of 1-(4-Methoxycyclohexyl)propan-1-one



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Caption: Logical relationship of the core chemical components.

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References

- 1. cymitquimica.com [cymitquimica.com]

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